

Personal protective equipment for handling 2-Fluorobenzoic Acid-d4

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Compound of Interest

Compound Name: 2-Fluorobenzoic Acid-d4

Cat. No.: B589444

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Essential Safety and Handling Guide for 2-Fluorobenzoic Acid-d4

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety and logistical information for the handling of **2-Fluorobenzoic Acid-d4** (CAS No. 646502-89-8), a deuterated analog of 2-Fluorobenzoic acid. The following procedures for personal protective equipment (PPE), handling, storage, and disposal are based on the safety data sheets of the non-deuterated compound and a close structural analog, 4-Fluorobenzoic-d4 Acid, to ensure a comprehensive safety protocol.

Personal Protective Equipment (PPE)

The primary routes of exposure to **2-Fluorobenzoic Acid-d4** are through skin contact, eye contact, and inhalation of dust particles. Adherence to the following PPE guidelines is mandatory to minimize risk.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. [1]	Protects against airborne dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. [1]	Prevents skin contact and absorption.
Body Protection	Laboratory coat or other protective clothing to prevent skin exposure. [2]	Minimizes the risk of skin contact with spilled material.
Respiratory Protection	For large quantities or in poorly ventilated areas, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) is recommended. [3]	Protects the respiratory system from irritation by dust particles.

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **2-Fluorobenzoic Acid-d4** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[\[1\]](#)[\[4\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)[\[5\]](#)
- Do not breathe dust. Minimize dust generation during handling.[\[5\]](#)
- Wash hands thoroughly with soap and water after handling.[\[4\]](#)

- Contaminated clothing should be removed and laundered before reuse.[4]

Storage:

- Store in a cool, dry, and well-ventilated area.[2][4]
- Keep the container tightly closed to prevent moisture absorption and contamination.[2][4]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

Waste Disposal:

- Dispose of **2-Fluorobenzoic Acid-d4** and any contaminated materials as hazardous waste.
[2][6]
- Use a licensed professional waste disposal service.[1]
- Do not allow the chemical to enter drains or waterways.[4]
- Empty containers may retain product residue and should be treated as hazardous waste.

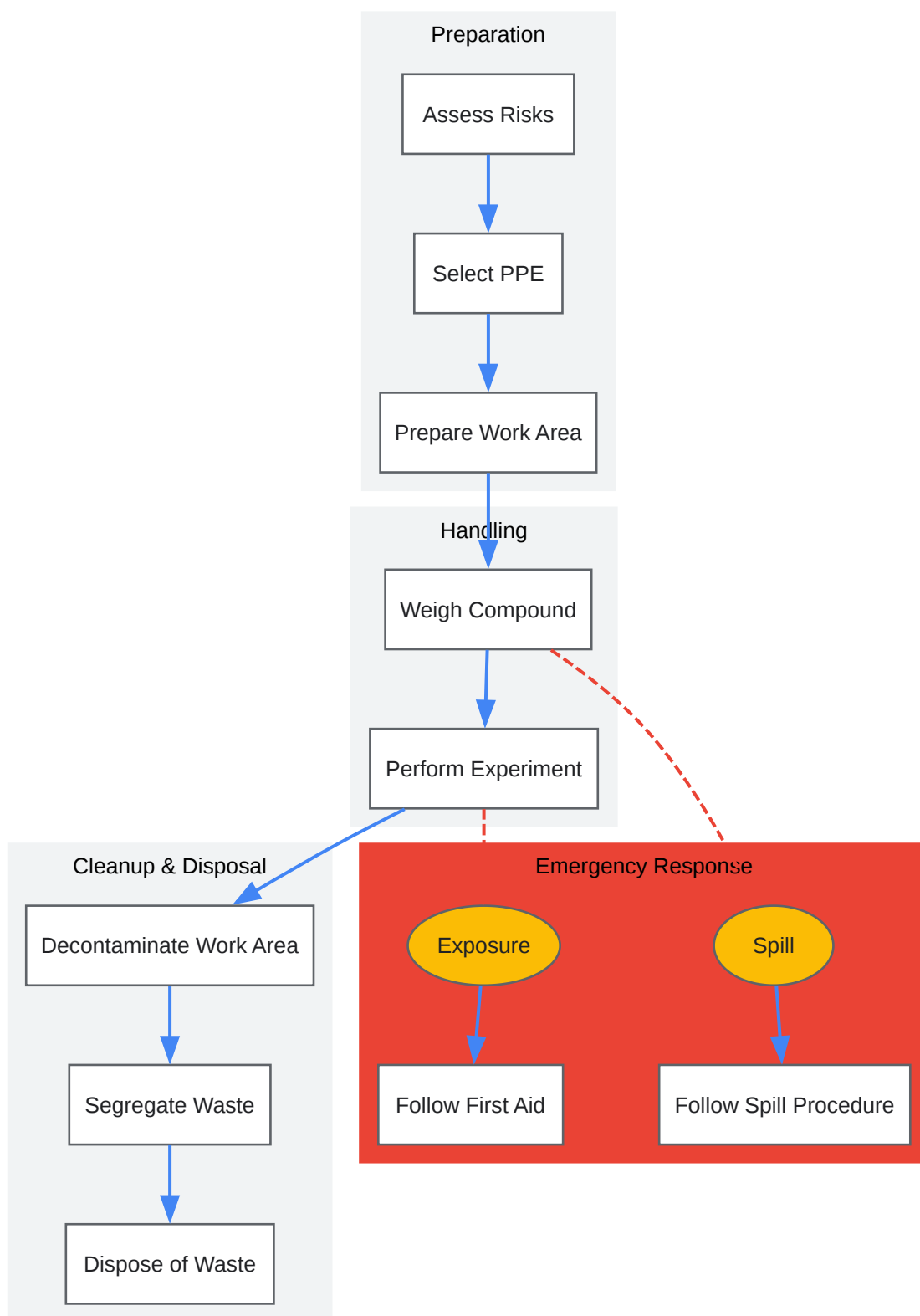
Emergency Procedures: First Aid

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. [1] [2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Fluorobenzoic Acid-d4**, from preparation to disposal.



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References

- 1. cdn isotopes.com [cdnisotopes.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. 邻氟苯甲酸 97% | Sigma-Aldrich [sigmaaldrich.cn]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
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